

procalcitonin sample stability under different storage conditions

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Compound of Interest

Compound Name: Procalcitonin

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Procalcitonin (PCT) Sample Stability: A Technical Guide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **procalcitonin** (PCT) samples under various storage conditions. Adherence to proper sample handling and storage protocols is critical for obtaining accurate and reproducible results in clinical and research settings.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the maximum time I can store whole blood samples at room temperature before processing?

A1: It is recommended to process whole blood samples as soon as possible, ideally within 2-4 hours of collection.^[1] While some studies show PCT is relatively stable in whole blood for up to 24 hours at room temperature, prolonged storage can lead to a decrease in PCT concentrations.^{[2][3][4]} For optimal results, separate serum or plasma from cells within 2 hours.^[5]

Q2: My samples were accidentally left at room temperature for 48 hours. Are they still viable for PCT measurement?

A2: Significant degradation of PCT can occur after 48 hours at room temperature, with a reported decrease of up to 30%.^[6] While a statistical model exists to potentially predict the initial value, it is highly recommended to recollect the samples if possible to ensure data accuracy.^[6] If recollection is not feasible, the significant loss of PCT should be noted as a limitation in your study.

Q3: I need to ship my samples to another facility. What is the best way to maintain sample integrity?

A3: For shipping, it is best to freeze the separated serum or plasma samples at -20°C or lower.^{[5][7]} Ensure the samples are properly aliquoted to avoid repeated freeze-thaw cycles.^{[7][8]} Ship the samples on dry ice to maintain a frozen state throughout transit.

Q4: How many times can I freeze and thaw my PCT samples?

A4: Studies have shown that up to three freeze-thaw cycles do not significantly impact PCT concentrations.^{[4][9]} However, to minimize any potential degradation, it is best practice to aliquot samples into smaller volumes before freezing if multiple analyses are anticipated.^{[7][8]}

Q5: Is there a difference in PCT stability between serum and plasma?

A5: PCT is generally stable in both serum and plasma (EDTA or heparin).^{[2][10][11]} While some studies have noted minor differences in concentrations between sample types, these are not typically considered clinically significant.^{[4][9]} For longitudinal monitoring of a patient, it is crucial to use the same sample type consistently.^[2]

Data on Procalcitonin Sample Stability

The following tables summarize the stability of **procalcitonin** in various sample types under different storage conditions.

Table 1: Stability of **Procalcitonin** in Plasma (EDTA)

Storage Temperature	Duration	Percent Decrease in PCT Concentration (Mean)	Reference
Room Temperature (25°C)	3 hours	6.4%	[9]
Room Temperature (25°C)	24 hours	12.3%	[9]
Refrigerated (4°C)	3 hours	4.6%	[9]
Refrigerated (4°C)	24 hours	6.3%	[9]

Table 2: General Stability of **Procalcitonin** in Serum and Plasma

Storage Temperature	Duration	Stability	Reference
Room Temperature	Up to 24 hours	Stable	[2][5][12]
Room Temperature	48 hours	Noticeable decrease (~30%)	[6]
Refrigerated (2-8°C)	Up to 3 days	Stable	[2]
Refrigerated (2-8°C)	Up to 48 hours	Stable	[5]
Frozen (-20°C)	Up to 30 days (Plasma)	Stable	[7]
Frozen (-20°C)	Up to 2 months (Plasma)	Stable	[2]
Frozen (-20°C)	Up to 6 months (Serum)	Stable	[2]
Frozen (-20°C)	Up to 1 year	Stable	[5]
Deep-Frozen	3-5 years	Modest decline (~10%)	[3][13]

Experimental Protocols

The data presented above are derived from studies employing various methodologies. A general experimental workflow for assessing PCT stability is outlined below.

1. Sample Collection and Processing:

- Blood is drawn from subjects via venipuncture.
- For serum, blood is collected in tubes without anticoagulants and allowed to clot at room temperature.
- For plasma, blood is collected in tubes containing an anticoagulant such as EDTA or lithium heparin.[\[9\]](#)[\[12\]](#)
- Serum or plasma is separated from the cellular components by centrifugation, typically within 2 hours of collection.[\[1\]](#)[\[5\]](#)

2. Baseline Measurement:

- An initial PCT measurement is performed immediately after sample processing to establish a baseline (T=0) concentration.

3. Sample Storage:

- Aliquots of the serum or plasma are stored under various conditions, including:
 - Room temperature (e.g., 25°C)[\[9\]](#)
 - Refrigeration (e.g., 4°C or 2-8°C)[\[2\]](#)[\[9\]](#)
 - Freezing (e.g., -20°C)[\[2\]](#)[\[7\]](#)
- Samples are stored for different durations (e.g., 3 hours, 24 hours, 3 days, etc.).[\[2\]](#)[\[9\]](#)

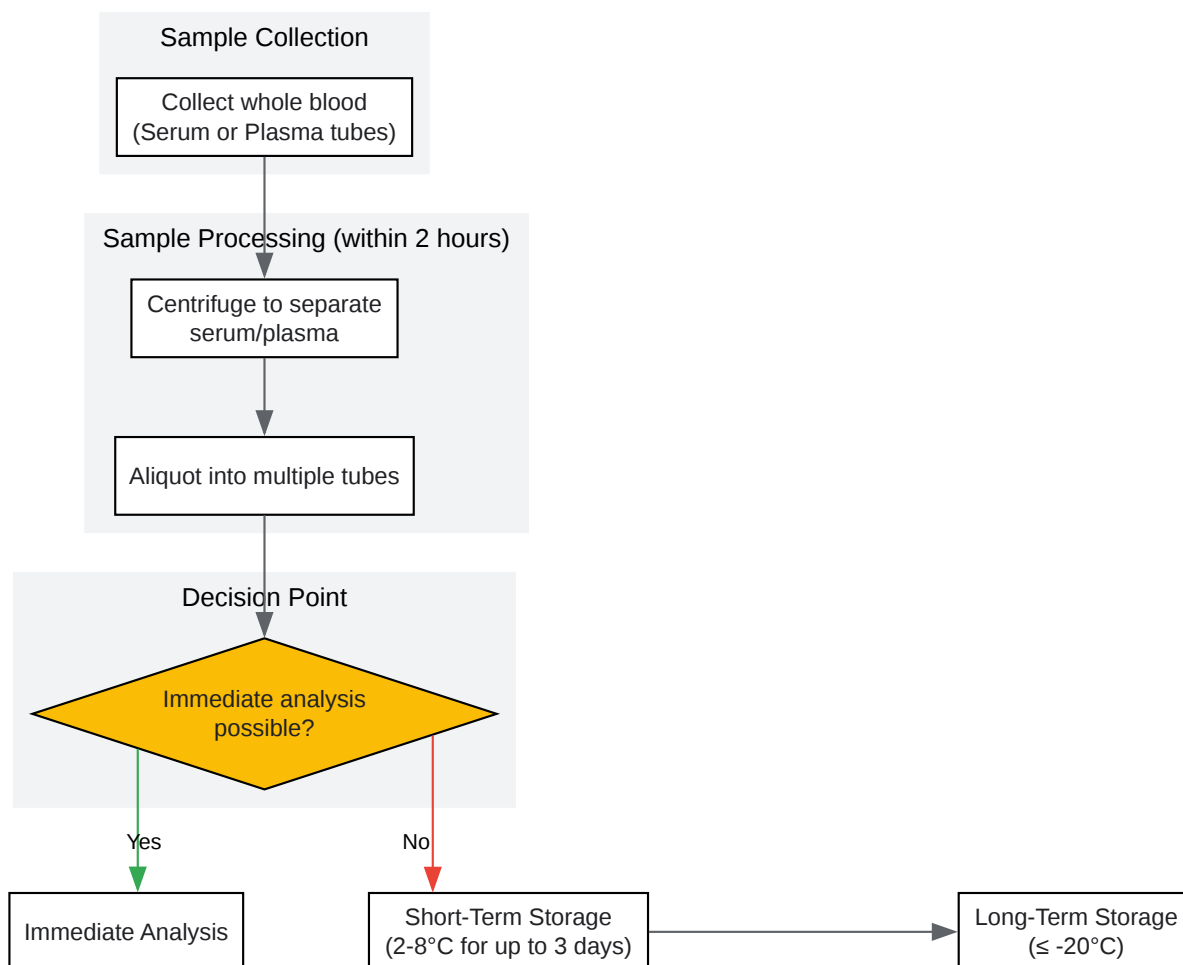
4. PCT Measurement at Different Time Points:

- At the end of each storage period, the PCT concentration in the respective aliquots is measured.
- The PCT levels are then compared to the baseline measurement to determine the percentage of degradation or change.

5. Analytical Methods:

- The concentration of PCT is determined using automated immunoassays, such as Kryptor or VIDAS systems.[\[13\]](#)

Workflow for Ensuring PCT Sample Stability



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